

Improving GSK2236805 solubility for in vitro studies

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Compound of Interest		
Compound Name:	GSK2236805	
Cat. No.:	B607792	Get Quote

Technical Support Center: GSK2236805 (GSK2336805)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effective use of **GSK2236805** (also known as GSK2336805) in in vitro studies, with a focus on overcoming solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for GSK2236805?

A1: **GSK2236805** is a potent inhibitor of the Hepatitis C Virus (HCV) non-structural protein 5A (NS5A).[1][2][3][4] NS5A is a critical component of the HCV replication complex, and its inhibition disrupts the viral life cycle. While some suppliers may refer to a compound with a similar synonym (GSK805) as a RORyt inhibitor, the primary and well-documented activity of **GSK2236805** is as an HCV NS5A inhibitor.[1][5][6][7][8][9]

Q2: What is the molecular weight and chemical formula of GSK2236805?

A2: The chemical formula for **GSK2236805** is C42H52N8O8, and its molecular weight is approximately 796.93 g/mol .

Q3: In which solvents is **GSK2236805** soluble?







A3: **GSK2236805** is readily soluble in dimethyl sulfoxide (DMSO) and ethanol. It is considered insoluble in water.[6][8]

Q4: How should I prepare a stock solution of GSK2236805?

A4: It is recommended to prepare a concentrated stock solution in 100% DMSO. For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **GSK2236805** in pure, anhydrous DMSO. Gentle warming to 37°C or ultrasonication can be used to aid dissolution if necessary.[10][11] It is advisable to use freshly opened DMSO to avoid moisture absorption, which can reduce solubility.[8][12]

Q5: How do I prepare working solutions for cell-based assays?

A5: To avoid precipitation in aqueous cell culture media, it is crucial to perform serial dilutions of the DMSO stock solution in DMSO before adding it to the final assay medium. A common practice is to first dilute the high-concentration stock (e.g., 10 mM) to an intermediate concentration (e.g., 1 mM) with DMSO. Then, a small volume of this intermediate stock can be added to the cell culture medium to achieve the final desired concentration. This ensures that the final concentration of DMSO in the cell culture is low (typically \leq 0.5%) to minimize solvent-induced cytotoxicity.[10][13]

Troubleshooting Guide: Solubility Issues

Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Solution
Precipitation upon addition to aqueous media	The compound is poorly soluble in water. The abrupt change in solvent polarity from a concentrated DMSO stock to the aqueous medium causes the compound to crash out of solution.	Perform a serial dilution of your DMSO stock solution in DMSO first. Then, add the diluted DMSO stock to your prewarmed (37°C) cell culture medium dropwise while gently vortexing.[10][14]
Cloudiness or crystals in the stock solution	The compound has precipitated out of the DMSO stock, possibly due to temperature fluctuations or moisture absorption.	Warm the stock solution in a 37°C water bath for a short period. If the precipitate does not redissolve, brief ultrasonication may be helpful. [10] Always use anhydrous, high-purity DMSO for preparing stock solutions.[8] [12]
Precipitation observed in the cell culture plate over time	The compound's solubility limit in the final assay medium has been exceeded, or the compound is unstable under the experimental conditions.	Determine the kinetic solubility of GSK2236805 in your specific cell culture medium to identify the maximum stable concentration.[14] This can be done by preparing a dilution series and monitoring for precipitation over time using light microscopy or absorbance readings.
Inconsistent experimental results	Inconsistent dissolution of the compound can lead to variations in the effective concentration between experiments.	Ensure your dissolution protocol is standardized. Always visually inspect your stock and working solutions for any signs of precipitation before use.



Quantitative Solubility Data

Solvent	Concentration
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL
Ethanol	50 mg/mL
Water	Insoluble

Note: The actual solubility may vary slightly between different batches of the compound.

Experimental Protocols Protocol 1: Preparation of GSK2236805 Stock and Working Solutions

- Preparation of a 10 mM Stock Solution in DMSO:
 - Calculate the required mass of GSK2236805 using its molecular weight (796.93 g/mol).
 For 1 mL of a 10 mM stock solution, you will need 7.97 mg of the compound.
 - Add the calculated mass of GSK2236805 to a sterile microcentrifuge tube.
 - Add 1 mL of pure, anhydrous DMSO.
 - Gently vortex the tube until the compound is fully dissolved. If needed, warm the solution to 37°C or sonicate briefly.
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Preparation of Working Solutions for a Cell-Based Assay (Example: 10 nM final concentration):
 - Prepare an intermediate dilution of the 10 mM stock solution in DMSO. For example, dilute the 10 mM stock 1:100 in DMSO to obtain a 100 μM solution.
 - \circ Further dilute the 100 μ M solution 1:100 in DMSO to obtain a 1 μ M solution.



 \circ Add 1 μ L of the 1 μ M working solution to 100 μ L of cell culture medium in your assay plate to achieve a final concentration of 10 nM. The final DMSO concentration will be 0.1%.

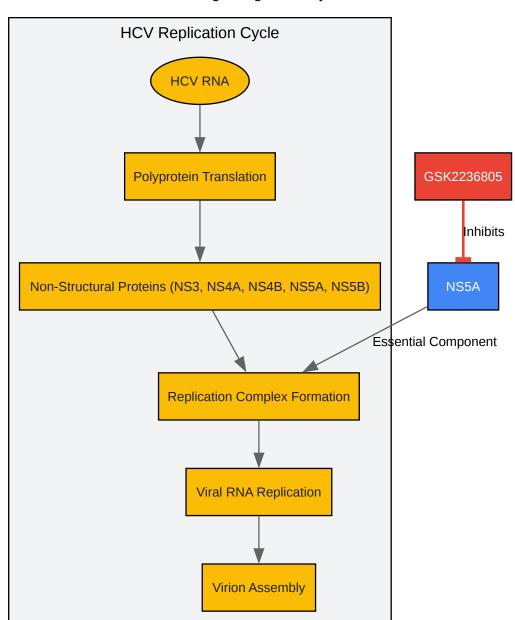
Protocol 2: HCV Replicon Assay

This protocol is adapted from published studies using **GSK2236805**.[7]

- · Cell Seeding:
 - Seed Huh7.5 cells in a 96-well plate at a density of 2 x 10⁴ cells per well in 100 μL of assay medium (DMEM supplemented with 5% FBS, penicillin-streptomycin, and nonessential amino acids).
 - Incubate the plate at 37°C with 5% CO2 overnight to allow the cells to attach.
- Compound Addition:
 - Prepare a serial dilution of GSK2236805 in DMSO, followed by dilution in the assay medium to achieve the desired final concentrations.
 - Add the diluted compound to the wells of the cell plate. Include a DMSO-only control.
- Incubation:
 - Incubate the plate at 37°C with 5% CO2 for 48 to 72 hours.
- Measurement of HCV Replication:
 - HCV replication can be measured using a reporter assay, such as a luciferase-based assay (e.g., Bright-Glo), according to the manufacturer's instructions.
 - Read the luminescence using a plate reader.
- Data Analysis:
 - Calculate the 50% effective concentration (EC50) by fitting the dose-response data to a nonlinear regression curve.



Visualizations

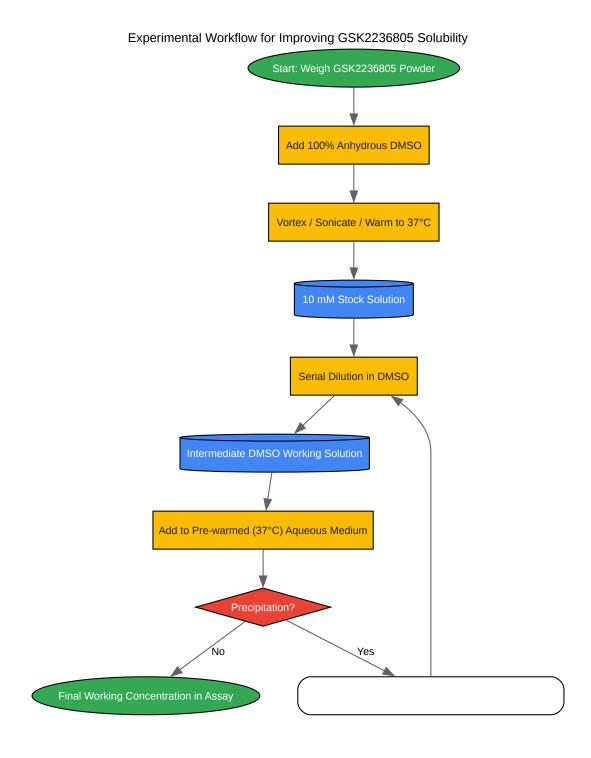


HCV NS5A Signaling Pathway Inhibition

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Caption: Inhibition of HCV NS5A by **GSK2236805** disrupts the viral replication complex.





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Caption: Workflow for preparing **GSK2236805** solutions to minimize precipitation.



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